

# Technical Guide: Ceftriaxone-d3 Disodium Salt

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## Compound of Interest

Compound Name: Ceftriaxone-d3

CAS No.: 1132650-38-4

Cat. No.: B585372

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## Precision Weighing, Molecular Characterization, and Bioanalytical Application[1]

### Part 1: Executive Summary & Core Utility

**Ceftriaxone-d3** Disodium Salt is the stable isotope-labeled analog of the third-generation cephalosporin antibiotic, Ceftriaxone.[1][2] It serves as the critical Internal Standard (IS) in quantitative LC-MS/MS bioanalysis.[1]

By incorporating three deuterium atoms (

) into the methoxyimino moiety, this compound provides a mass shift of +3 Da relative to the native analyte.[1] This shift is sufficient to avoid isotopic overlap (cross-talk) with the natural M+2 isotope of native Ceftriaxone, while maintaining identical chromatographic retention time and ionization efficiency.[1]

Target Audience: Bioanalytical Chemists, DMPK Scientists, and QC Analysts.[1]

### Part 2: Molecular Identity & Physicochemical Properties[1]

The accurate preparation of calibration standards relies on distinguishing between the Free Acid, the Anhydrous Salt, and the Hydrated Salt.[1] Confusion between these forms is the leading cause of quantitative bias in pharmacokinetic (PK) assays.[1]

## The Molecular Weight Matrix

The following table provides the definitive molecular weights required for stoichiometric calculations.

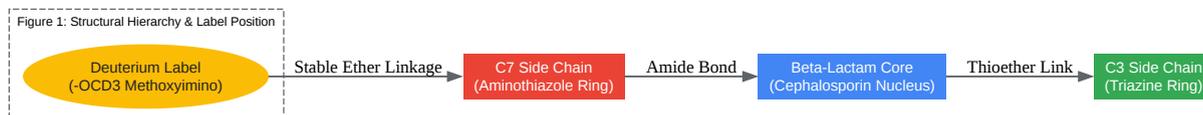
Chemical Form	Molecular Formula	MW ( g/mol )	Application Note
Ceftriaxone-d3 (Free Acid)		557.60	Theoretical basis for molarity.[1]
Ceftriaxone-d3 Disodium (Anhydrous)		601.56	Primary Reference for salt correction.[1]
Ceftriaxone-d3 Disodium (Hemiheptahydrate)		~664.61	Common commercial solid form.[1]
Native Ceftriaxone Disodium (Ref)		598.54	For comparison (Mass shift = 3.02 Da).[1]



*Critical Insight: Most commercial "Ceftriaxone-d3 Disodium" is supplied as a hydrate (often hemiheptahydrate).[1] You cannot use the theoretical anhydrous weight (601.[1]56) for weighing without correcting for water content found in the specific Certificate of Analysis (CoA).*

## Structural Localization of the Isotope

The deuterium label is located on the methoxy group of the oxime moiety attached to the aminothiazole ring.[1] This position is metabolically stable and does not undergo deuterium-hydrogen exchange (D/H exchange) in aqueous mobile phases, unlike amide protons.[1]



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Figure 1: The deuterium label (

) is attached to the C7 side chain, ensuring stability during ionization.[1][3]

## Part 3: Bioanalytical Application (LC-MS/MS)

### Mass Spectrometry Transitions

To establish a selective Multiple Reaction Monitoring (MRM) method, the following transitions are standard. The fragmentation typically involves the loss of the triazine side chain or cleavage of the beta-lactam ring, but the fragment containing the methoxy-d3 group must be monitored.[1]

- Ionization Mode: Positive ESI (

)

- Native Transition:

555.1

396.1[1]

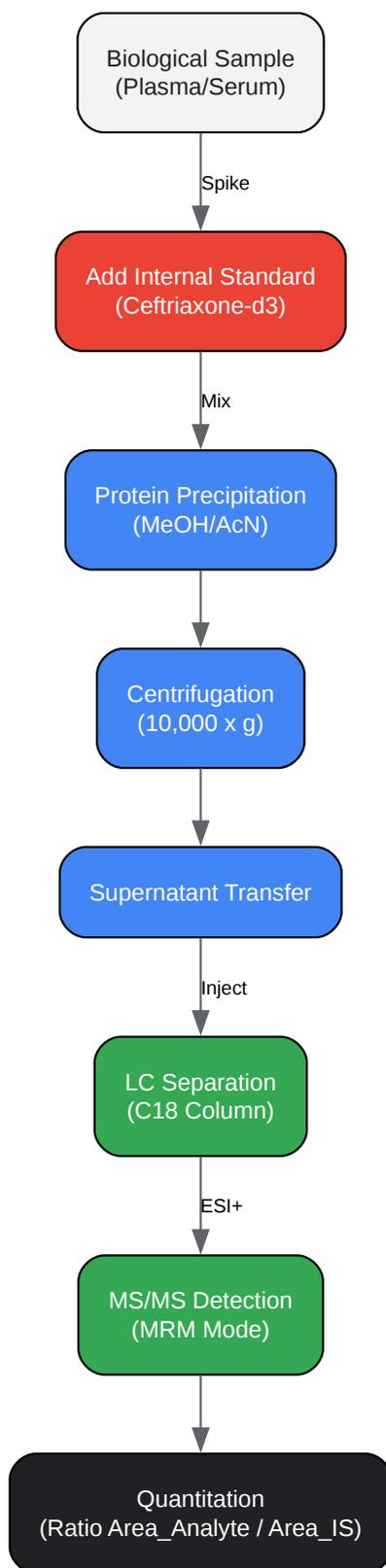
- IS Transition (d3):

558.1

399.1[1]

## Analytical Workflow

The following diagram illustrates the integration of **Ceftriaxone-d3** into a regulated bioanalytical workflow.



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Figure 2: LC-MS/MS Workflow.[1] The IS is added prior to extraction to compensate for recovery variations.

## Part 4: Experimental Protocol (Stock Preparation)

Objective: Prepare a primary stock solution of **Ceftriaxone-d3** at 1.0 mg/mL (free acid equivalent).

### The "Salt Factor" Calculation

Because the reference standard is a disodium salt (and likely hydrated), you must calculate the Purity-Corrected Mass to weigh.[1]

Formula:

[1]

Where:

- : Target concentration of Free Acid (e.g., 1.0 mg/mL).
- : Volume of solvent (e.g., 10.0 mL).
- : Chemical purity from CoA (decimal, e.g., 0.98).[1]
- : Water content from CoA (decimal, e.g., 0.10 for ~10% water).[1]
- : Salt conversion factor (Free Acid MW / Anhydrous Salt MW).[1]
  - [1]

### Step-by-Step Methodology

- Equilibration: Allow the **Ceftriaxone-d3** vial to reach room temperature (20-25°C) before opening to prevent condensation (the salt is hygroscopic).
- Weighing: Using a microbalance (readability 0.01 mg), weigh the calculated amount into a deactivated amber glass vial.

- Why Amber? Cephalosporins are light-sensitive (photo-degradation).[1]
- Why Deactivated? Minimizes adsorption to glass surfaces.[1]
- Solubilization: Dissolve in 50:50 Water:Methanol.
  - Note: Pure methanol may cause precipitation of the disodium salt.[1] Water is required to dissociate the salt, while methanol aids in subsequent solubility and stability.[1]
- Sonication: Sonicate for 2 minutes to ensure complete dissolution.
- Storage: Aliquot immediately into single-use PP tubes and store at -80°C. Stability is typically < 1 month at -20°C due to beta-lactam ring hydrolysis [1].[1]

## References

- Ceftriaxone Sodium (Anhydrous) - PubChem Compound Summary. National Center for Biotechnology Information.[1] (2024).[1][2][4] PubChem. Available at: [\[Link\]](#)
- **Ceftriaxone-d3** Disodium Salt Reference Standard. Pharmaffiliates. Available at: [\[Link\]](#)

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## Sources

- 1. Ceftriaxone sodium anhydrous | C<sub>18</sub>H<sub>16</sub>N<sub>8</sub>Na<sub>2</sub>O<sub>7</sub>S<sub>3</sub> | CID 23715082 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Purchase [D3]-Ceftriaxone disodium salt [\[nucleosyn.com\]](https://nucleosyn.com)
- 3. Ceftriaxone-d3 Disodium Salt | LGC Standards [\[lgcstandards.com\]](https://lgcstandards.com)
- 4. Ceftriaxone-d3 | C<sub>18</sub>H<sub>18</sub>N<sub>8</sub>O<sub>7</sub>S<sub>3</sub> | CID 71314627 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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